

Introduction: The Role of Certified Reference Materials in Analytical Integrity

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Compound of Interest

Compound Name: 1-Benzoylpiperazine hydrochloride

CAS No.: 56227-55-5

Cat. No.: B1280916

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In the fields of pharmaceutical quality control, forensic science, and drug development, the accuracy and reliability of analytical measurements are paramount. The results of these analyses inform critical decisions regarding product safety, regulatory compliance, and scientific research. The foundation of reliable measurement is the use of high-purity, well-characterized reference materials.^[1] Certified Reference Materials (CRMs) are the "gold standard," providing a benchmark for calibrating instruments, validating analytical methods, and ensuring the quality control of measurements.^{[1][2]} They are rigorously tested to establish their accuracy, traceability, and stability, and are accompanied by a Certificate of Analysis that details their certified property values and associated uncertainties.^{[3][4]}

1-Benzoylpiperazine hydrochloride (CAS No. 56227-55-5), a derivative of piperazine, serves as a crucial analytical reference standard in various scientific domains.^{[5][6]} Its applications range from being a building block in organic synthesis to a reference in the pharmacological study of piperazine derivatives and the forensic identification of controlled substances.^{[5][7]} As a hydrochloride salt, it exhibits enhanced solubility in aqueous solutions, making it suitable for a variety of analytical techniques.^[5] This guide provides a detailed framework for the proper handling, preparation, and application of **1-Benzoylpiperazine hydrochloride** as an analytical reference standard, with a focus on chromatographic and spectroscopic methods.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties and hazards is the first step in its proper application.

Physicochemical Properties

The identity and purity of a reference standard are defined by its chemical and physical characteristics.

Property	Value	Source(s)
Chemical Name	phenyl(piperazin-1-yl)methanone; hydrochloride	[5][8]
Synonyms	N-Benzoylpiperazine HCl, BZP HCl	[6]
CAS Number	56227-55-5	
Molecular Formula	C ₁₁ H ₁₄ N ₂ O · HCl	
Molecular Weight	226.70 g/mol	
Appearance	White to off-white solid	[6]
Melting Point	>230 °C	[6]
Purity	Typically ≥97%	

Safety, Handling, and Storage

Adherence to strict safety protocols is mandatory when handling any chemical, including analytical standards. **1-Benzoylpiperazine hydrochloride** is classified as an irritant.[9]

Hazard Classifications (GHS):

- H315: Causes skin irritation[5][9]
- H319: Causes serious eye irritation[5][9]

- H335: May cause respiratory irritation[5][9]

Recommended Handling Procedures:

- Engineering Controls: Always handle the solid material and its solutions in a certified chemical fume hood to minimize inhalation exposure.[10] Ensure that safety showers and eyewash stations are readily accessible.[10][11]
- Personal Protective Equipment (PPE): Wear nitrile gloves, safety goggles with side shields, and a laboratory coat. When handling the powder, a NIOSH-approved N95 dust mask is recommended.
- Weighing and Transfer: To prevent the generation of airborne dust, weigh the solid carefully. Use a spatula for transfers rather than pouring the powder.[10] When preparing solutions, avoid splashes and aerosol formation.[10]
- Storage: Store containers tightly closed in a cool, dry, and well-ventilated area.[11][12] Keep away from strong oxidizing agents and strong acids.[11]
- Disposal: All waste contaminated with **1-Benzoylpiperazine hydrochloride** should be collected in a designated hazardous waste container and disposed of in accordance with local, regional, and national regulations.[10] Do not dispose of down the drain.[10]

Preparation of Analytical Standard Solutions

The accuracy of quantitative analysis begins with the precise preparation of standard solutions. This protocol outlines the steps for creating stock and working standard solutions.

Objective: To prepare a primary stock solution of **1-Benzoylpiperazine hydrochloride** at a concentration of 1.0 mg/mL and subsequent working solutions for calibration.

Materials:

- **1-Benzoylpiperazine hydrochloride** analytical reference standard
- Methanol (HPLC or GC grade)
- Volumetric flasks (Class A)

- Calibrated analytical balance
- Calibrated pipettes or microliter syringes

Protocol:

- **Equilibration:** Allow the sealed container of the reference standard to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh approximately 10 mg of the reference standard onto weighing paper using a calibrated analytical balance. Record the exact weight.
- **Dissolution:** Carefully transfer the weighed powder into a 10 mL Class A volumetric flask. Add approximately 7 mL of methanol and sonicate or vortex gently until the solid is completely dissolved.
- **Dilution to Volume:** Allow the solution to return to room temperature. Dilute to the mark with methanol, cap the flask, and invert it 15-20 times to ensure homogeneity. This is the 1.0 mg/mL Stock Solution.
- **Preparation of Working Solutions:** Prepare a series of working standard solutions for constructing a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by performing serial dilutions of the stock solution using calibrated pipettes and volumetric flasks.
- **Storage:** Store the stock and working solutions in tightly sealed, labeled amber glass vials at 2-8°C. Check the Certificate of Analysis or relevant literature for stability information.

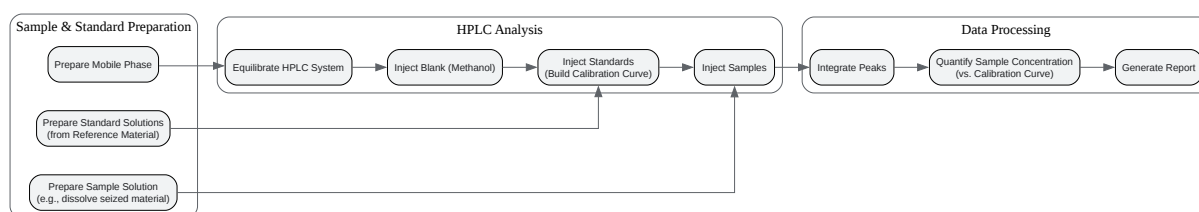
Analytical Methodologies and Protocols

The utility of a reference standard is realized through its application in analytical methods. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful and commonly used techniques for the analysis of piperazine derivatives.^[13]

High-Performance Liquid Chromatography (HPLC) Protocol

HPLC is a versatile technique for the separation, identification, and quantification of 1-Benzoylpiperazine, often without the need for derivatization.[13] Reversed-phase chromatography is the most common mode used.

Objective: To provide a robust HPLC-UV method for the quantification of **1-Benzoylpiperazine hydrochloride**. Method validation is a critical step to ensure the suitability of any analytical procedure for its intended purpose.[14][15][16]



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Caption: HPLC analysis workflow for 1-Benzoylpiperazine.

Instrumentation and Conditions:

Parameter	Recommended Value	Rationale
HPLC System	Agilent 1260, Waters Alliance, or equivalent with UV detector	Standard instrumentation for routine analysis.
Column	C18, 4.6 mm x 250 mm, 5 µm particle size	The C18 stationary phase provides good retention and separation for moderately polar compounds like piperazine derivatives in reversed-phase mode. ^[7]
Mobile Phase	Acetonitrile and 5mM Heptafluorobutyric acid (or other ion-pairing agent in water)	A gradient program is often used for complex mixtures. The ion-pairing agent improves peak shape for basic compounds like piperazines. ^[7]
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column, balancing analysis time and efficiency.
Column Temperature	40°C	Elevated temperature can improve peak efficiency and reduce viscosity, leading to sharper peaks and lower backpressure. ^[7]
Injection Volume	10 µL	A standard volume to ensure reproducibility without overloading the column.
UV Detection	230 nm	This wavelength is chosen based on the UV absorbance spectrum of the benzoyl chromophore.

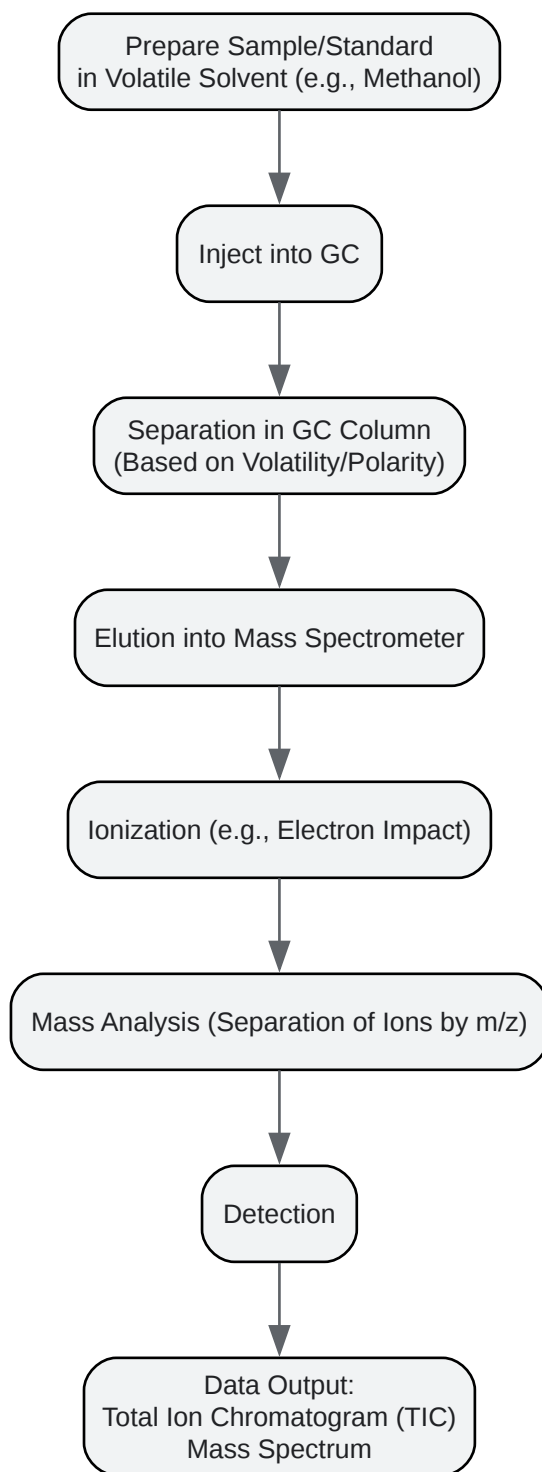
Protocol:

- **System Preparation:** Prepare the mobile phase as described above, degas it, and place it in the instrument reservoirs.
- **System Equilibration:** Purge the pump lines and run the mobile phase through the column until a stable baseline is achieved (typically 30-60 minutes).
- **System Suitability:** Inject the 25 µg/mL working standard solution five times. The relative standard deviation (RSD) of the peak area should be $\leq 2.0\%$. This verifies that the system is performing correctly before sample analysis.[\[16\]](#)
- **Calibration Curve:** Inject each working standard solution (e.g., 1-100 µg/mL) in ascending order of concentration.
- **Sample Analysis:** Inject the prepared sample solutions. It is good practice to bracket sample injections with a mid-level standard to monitor for any drift in instrument response.
- **Data Processing:** Plot the peak area versus concentration for the standards to generate a linear regression curve. The correlation coefficient (r^2) should be ≥ 0.999 . Use this curve to calculate the concentration of 1-Benzoylpiperazine in the unknown samples.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a highly specific and sensitive method for the identification and quantification of 1-Benzoylpiperazine, providing both chromatographic retention time and a mass spectrum that serves as a molecular fingerprint.[\[13\]](#)

Objective: To provide a GC-MS method for the unambiguous identification of 1-Benzoylpiperazine.



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Caption: General workflow for GC-MS analysis.

Instrumentation and Conditions:

Parameter	Recommended Value	Rationale
GC-MS System	Agilent GC/MSD, Shimadzu GCMS, or equivalent	Standard instrumentation for this type of analysis.
Column	5% Phenyl / 95% Methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness	A robust, general-purpose column providing excellent separation for a wide range of semi-volatile compounds. [7] [17]
Carrier Gas	Helium, constant flow at 1.0 mL/min	Inert carrier gas standard for MS applications.
Injection Port Temp.	280°C	Ensures rapid volatilization of the analyte without thermal degradation.
Oven Program	Initial 100°C for 2 min, ramp at 15°C/min to 290°C, hold for 10 min	This temperature program allows for the separation of the analyte from potential impurities and matrix components.
MS Interface Temp.	280°C	Prevents condensation of the analyte as it transfers from the GC to the MS.
Ionization Mode	Electron Impact (EI), 70 eV	Standard, high-energy ionization that produces reproducible fragmentation patterns for library matching.
Scan Mode	Full Scan (m/z 50-500)	Acquires the complete mass spectrum for identification. Selected Ion Monitoring (SIM) can be used for higher sensitivity quantification. [13]

Expected Mass Spectrum: The EI mass spectrum of 1-Benzoylpiperazine is characterized by specific fragment ions. The molecular ion (M^+) may be weak or absent. Key fragments include:

- m/z 105: Benzoyl cation $[C_6H_5CO]^+$
- m/z 77: Phenyl cation $[C_6H_5]^+$
- m/z 85: Piperazine fragment $[C_4H_9N_2]^+$

Protocol:

- Sample Preparation: Dissolve an accurately weighed portion of the sample in a suitable volatile solvent like methanol to a concentration of approximately 1 mg/mL.^[13] Use the reference standard to prepare a confirmation solution at the same concentration.
- Instrument Setup: Load the described method into the GC-MS software and allow the system to equilibrate.
- Analysis: Inject 1 μ L of the prepared sample solution.
- Data Interpretation: Compare the retention time and the acquired mass spectrum of the peak in the sample chromatogram to that of the **1-Benzoylpiperazine hydrochloride** reference standard. A match in both retention time and the fragmentation pattern provides a high degree of confidence in the identification.

Spectroscopic Characterization

Spectroscopic data is vital for confirming the chemical structure of the reference standard.

- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum of 1-Benzoylpiperazine will show characteristic absorption bands corresponding to its functional groups. Key peaks include a strong carbonyl (C=O) stretch from the amide group around 1630-1650 cm^{-1} , C-H stretches from the aromatic ring just above 3000 cm^{-1} , and N-H stretching from the secondary amine in the piperazine ring around 3300 cm^{-1} .
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum will show distinct signals for the aromatic protons of the benzoyl group (typically between 7.0-8.0 ppm) and the non-equivalent protons of the piperazine ring (typically between 2.5-4.0 ppm).
- ^{13}C NMR: The carbon NMR spectrum will show a signal for the carbonyl carbon around 170 ppm, signals for the aromatic carbons between 120-140 ppm, and signals for the piperazine ring carbons between 40-50 ppm.[\[18\]](#)

References

- Guidance for the Validation of Analytical Methodology and Calibration of Equipment used for Testing of Illicit Drugs in Seized Materials and Biological Specimens. United Nations Office on Drugs and Crime (UNODC). Available at: [\[Link\]](#)
- Certified Reference Materials: Ensuring Accuracy and Reliability in Analytical Testing. SynThink Research Chemicals. Available at: [\[Link\]](#)
- Separation of 1-Benzylpiperazine on Newcrom R1 HPLC column. SIELC Technologies. Available at: [\[Link\]](#)
- The selection use of reference materials in pharmaceutical and clinical laboratories. ResearchGate. Available at: [\[Link\]](#)
- 1-benzylpiperazine. Organic Syntheses. Available at: [\[Link\]](#)
- What are Certified reference materials? CWS ABROAD. Available at: [\[Link\]](#)
- 1-Benzoylpiperazine | C₁₁H₁₄N₂O. PubChem, National Institutes of Health. Available at: [\[Link\]](#)
- 1-Benzylpiperazine | C₁₁H₁₆N₂. PubChem, National Institutes of Health. Available at: [\[Link\]](#)
- Understanding certified reference materials (CRMs). IT Tech. Available at: [\[Link\]](#)
- BENZYLPIPERAZINE Monograph. SWGDRUG.org. Available at: [\[Link\]](#)
- Q2(R2) Validation of Analytical Procedures. U.S. Food and Drug Administration (FDA). Available at: [\[Link\]](#)

- Recommended methods for the Identification and Analysis of Piperazines in Seized Materials. United Nations Office on Drugs and Crime (UNODC). Available at: [\[Link\]](#)
- Synthesis, Analysis, and Pharmacological Profile of Designer Piperazine Drugs. Auburn University Electronic Theses and Dissertations. Available at: [\[Link\]](#)
- Step-by-Step Analytical Methods Validation and Protocol in the Quality System Compliance Industry. IVT Network. Available at: [\[Link\]](#)
- Validation of Analytical Methods: A Review. Gavin Publishers. Available at: [\[Link\]](#)
- Analytical method validation: A brief review. Journal of Pharmacy Research. Available at: [\[Link\]](#)
- An optimised gas chromatographic-mass spectrometric method for the chemical characterisation of benzylpiperazine and 1-aryl piperazine based drugs. Royal Society of Chemistry. Available at: [\[Link\]](#)
- Differentiation of methylbenzylpiperazines (MBPs) and benzoylpiperazine (BNZP) using GC-MS and GC-IRD. ResearchGate. Available at: [\[Link\]](#)
- A Review on Analytical Methods for Piperazine Determination. NTU Journal of Pure Sciences. Available at: [\[Link\]](#)
- Analytical method for piperazine in an active pharmaceutical ingredient using chemical derivatization and HPLC-UV. ResearchGate. Available at: [\[Link\]](#)
- Detection of 1-benzylpiperazine and 1-(3-trifluoromethylphenyl)-piperazine in urine analysis specimens using GC-MS and LC-ESI-MS. Semantic Scholar. Available at: [\[Link\]](#)
- Synthesis and characterization of several series of 4-acyl-1-[2-aryl-1-diazenyl]piperazines. Canadian Journal of Chemistry. Available at: [\[Link\]](#)

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- [1. synthinkchemicals.com](https://synthinkchemicals.com) [synthinkchemicals.com]
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- [7. syntheticdrugs.unodc.org](https://syntheticdrugs.unodc.org) [syntheticdrugs.unodc.org]
- [8. buildingblock.bocsci.com](https://buildingblock.bocsci.com) [buildingblock.bocsci.com]
- [9. 1-Benzoylpiperazine | C11H14N2O | CID 762654 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [10. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [11. fishersci.com](https://fishersci.com) [fishersci.com]
- [12. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [13. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [14. syntheticdrugs.unodc.org](https://syntheticdrugs.unodc.org) [syntheticdrugs.unodc.org]
- [15. fda.gov](https://fda.gov) [fda.gov]
- [16. demarcheiso17025.com](https://demarcheiso17025.com) [demarcheiso17025.com]
- [17. An optimised gas chromatographic-mass spectrometric method for the chemical characterisation of benzylpiperazine and 1-arylpiperazine based drugs - Analytical Methods \(RSC Publishing\)](#) [pubs.rsc.org]
- [18. Synthesis and characterization of several series of 4-acyl-1-\[2-a...](#): Ingenta Connect [ingentaconnect.com]
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